

2-Methoxycinnamic Acid: A Technical Guide for Drug Development Professionals

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Compound of Interest

Compound Name: 2-Methoxycinnamic acid

Cat. No.: B1664561

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An In-depth Overview of its Chemical Properties, Synthesis, and Biological Activity

This technical guide provides a comprehensive overview of **2-Methoxycinnamic acid**, a compound of interest for researchers, scientists, and professionals in drug development. This document details its chemical identity, physical and chemical properties, synthesis methodologies, and its role as a tyrosinase inhibitor.

Core Compound Information

2-Methoxycinnamic acid is a derivative of cinnamic acid, characterized by a methoxy group at the ortho-position of the phenyl ring. It exists as two geometric isomers, cis (Z) and trans (E), with the trans isomer being the more common and stable form.

Table 1: Chemical Identifiers for 2-Methoxycinnamic Acid

Identifier	trans-2-Methoxycinnamic acid	cis-2-Methoxycinnamic acid
CAS Number	6099-03-2, 1011-54-7[1]	14737-91-8[2][3]
Molecular Formula	C ₁₀ H ₁₀ O ₃ [1]	C ₁₀ H ₁₀ O ₃ [2][3]
IUPAC Name	(2E)-3-(2-methoxyphenyl)prop-2-enoic acid[1]	(2Z)-3-(2-methoxyphenyl)prop-2-enoic acid[3]
PubChem CID	734154[1]	1622530[3]

Table 2: Synonyms for 2-Methoxycinnamic Acid

Isomer	Synonyms
trans	o-Methoxycinnamic acid, 3-(2-Methoxyphenyl)acrylic acid, (E)-2-Methoxycinnamic acid, (2E)-3-(2-methoxyphenyl)prop-2-enoic acid[1]
cis	cis-o-Methoxycinnamic acid, (Z)-2-Methoxycinnamic acid, (2Z)-3-(2-methoxyphenyl)prop-2-enoic acid[2][3]

Physicochemical Properties

A summary of the key physicochemical properties of **2-Methoxycinnamic acid** is presented in Table 3. These properties are crucial for its handling, formulation, and application in experimental settings.

Table 3: Physicochemical Properties of 2-Methoxycinnamic Acid

Property	Value	Reference
Molecular Weight	178.18 g/mol	[1][4]
Melting Point	182-186 °C	[4][5]
Boiling Point	325.1 ± 17.0 °C at 760 mmHg	[4]
Density	1.2 ± 0.1 g/cm ³	[4]
Flash Point	130.3 ± 14.4 °C	[4]

Synthesis of 2-Methoxycinnamic Acid

The synthesis of **2-Methoxycinnamic acid** can be achieved through several established organic reactions, most notably the Perkin reaction and the Knoevenagel condensation.

Experimental Protocol 1: Synthesis via Perkin Reaction

The Perkin reaction involves the condensation of an aromatic aldehyde with an acid anhydride in the presence of the sodium or potassium salt of the corresponding acid.

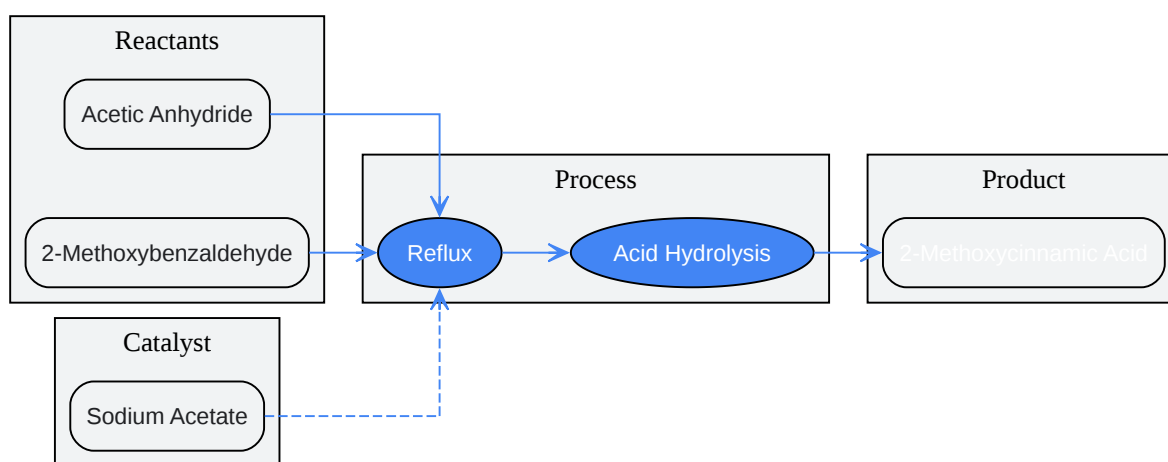
Materials:

- 2-Methoxybenzaldehyde
- Acetic anhydride
- Anhydrous sodium acetate
- Hydrochloric acid (concentrated)
- Ethanol (for recrystallization)

Procedure:

- A mixture of 2-methoxybenzaldehyde, acetic anhydride, and anhydrous sodium acetate is heated under reflux for several hours.

- The reaction mixture is then poured into water and acidified with concentrated hydrochloric acid to precipitate the crude **2-methoxycinnamic acid**.
- The precipitate is collected by vacuum filtration and washed with cold water.
- The crude product is purified by recrystallization from ethanol to yield pure trans-**2-methoxycinnamic acid**.



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Caption: Perkin reaction for the synthesis of **2-Methoxycinnamic acid**.

Experimental Protocol 2: Synthesis via Knoevenagel Condensation

The Knoevenagel condensation involves the reaction of an aldehyde or ketone with an active methylene compound in the presence of a basic catalyst.

Materials:

- 2-Methoxybenzaldehyde

- Malonic acid
- Pyridine
- Piperidine (catalyst)
- Hydrochloric acid (10 M)

Procedure:

- To a stirred solution of 2-methoxybenzaldehyde in pyridine, add malonic acid and a catalytic amount of piperidine.
- The reaction mixture is heated at reflux for several hours.
- After cooling to room temperature, the mixture is poured into a cold solution of 10 M hydrochloric acid.
- The resulting precipitate is collected by filtration and washed thoroughly with water to afford the product.

Biological Activity: Tyrosinase Inhibition

2-Methoxycinnamic acid has been identified as an inhibitor of tyrosinase, a key enzyme in melanin biosynthesis. This property makes it a compound of interest for applications in dermatology and cosmetics as a skin-lightening agent.

Experimental Protocol 3: Tyrosinase Inhibition Assay

This protocol outlines a common method for assessing the tyrosinase inhibitory activity of a compound.

Materials:

- Mushroom tyrosinase
- L-DOPA (3,4-dihydroxyphenylalanine) or L-tyrosine as substrate
- Phosphate buffer (pH 6.8)

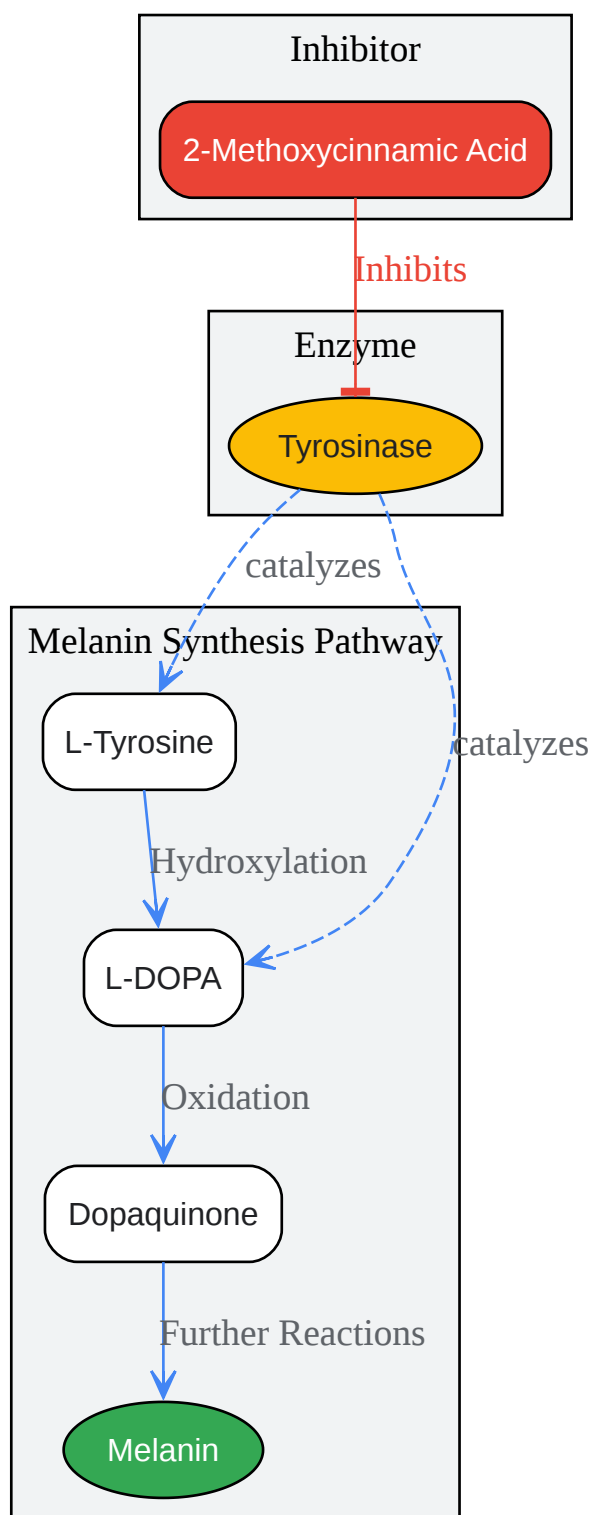
- **2-Methoxycinnamic acid** (test compound)
- Kojic acid (positive control)
- 96-well microplate
- Microplate reader

Procedure:

- Prepare solutions of the test compound and positive control in a suitable solvent (e.g., DMSO).
- In a 96-well plate, add phosphate buffer, the tyrosinase enzyme solution, and the test compound or control.
- Incubate the plate at a controlled temperature (e.g., 25°C or 37°C) for a short period (e.g., 10 minutes).
- Initiate the reaction by adding the substrate solution (L-DOPA or L-tyrosine) to each well.
- Measure the absorbance at a specific wavelength (e.g., 475-492 nm for dopachrome formation) at regular intervals using a microplate reader.
- The rate of reaction is determined from the change in absorbance over time.
- The percentage of tyrosinase inhibition is calculated by comparing the reaction rate in the presence of the test compound to the rate of the uninhibited enzyme.

Mechanism of Action

Studies have shown that **2-methoxycinnamic acid** can act as a noncompetitive or competitive inhibitor of tyrosinase, depending on the substrate used in the assay. The inhibition mechanism involves the binding of the inhibitor to the enzyme, which interferes with the catalytic process of melanin production.



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Caption: Inhibition of the melanin synthesis pathway by **2-Methoxycinnamic acid**.

Conclusion

2-Methoxycinnamic acid presents a compelling profile for further investigation in the fields of drug development and cosmetics. Its well-defined chemical properties, established synthetic routes, and demonstrated biological activity as a tyrosinase inhibitor provide a solid foundation for future research and application. The detailed protocols and data presented in this guide are intended to support and facilitate these endeavors.

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